

Toxicological Profile of Methacrifos in Invertebrates: A Technical Guide

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Compound of Interest

Compound Name: *Methacrifos*

Cat. No.: *B033344*

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Introduction

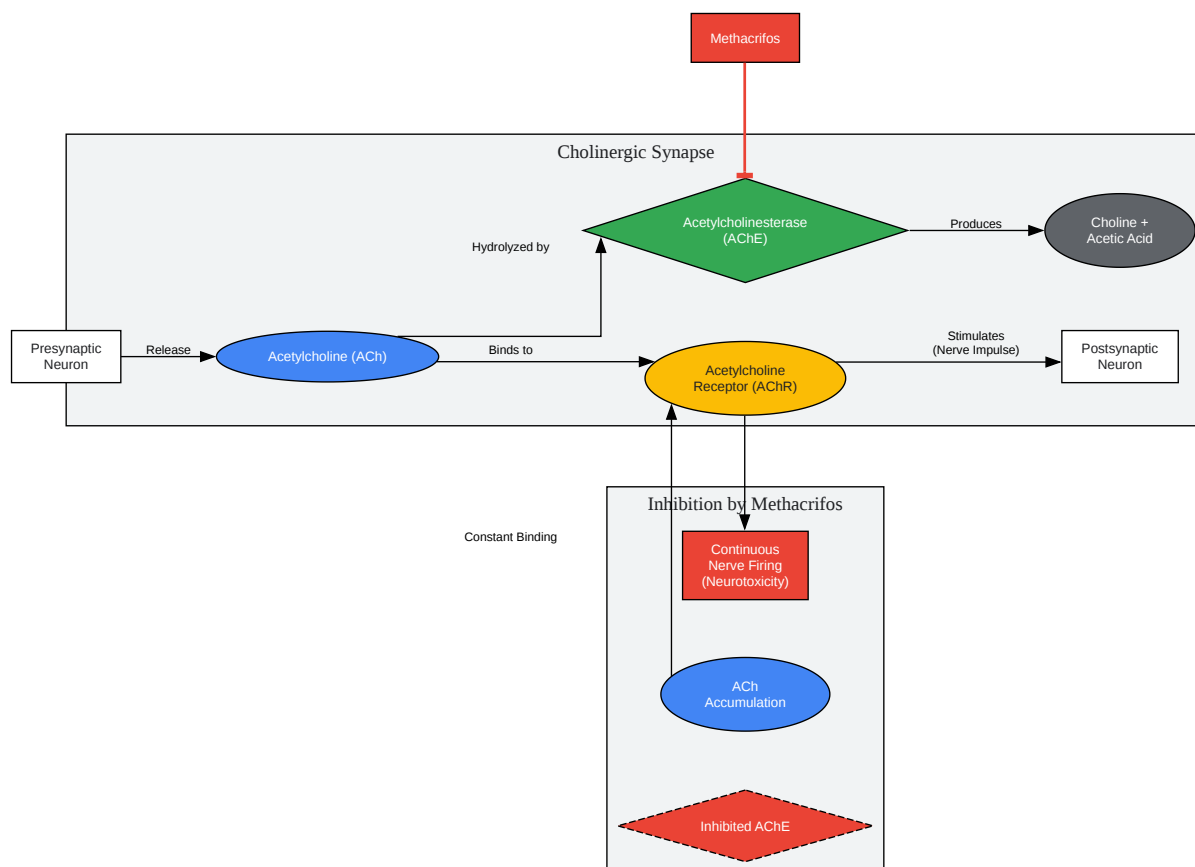
Methacrifos (IUPAC name: methyl (E)-3-dimethoxyphosphinothioxyloxy-2-methylprop-2-enoate) is an organophosphate insecticide and acaricide.[1] As a broad-spectrum pesticide, it has been utilized to control a variety of agricultural pests, including mites and planthoppers, on crops such as fruit trees, cotton, and vegetables. Like other organophosphorus compounds, its biological activity stems from its potent neurotoxicity to insects. This technical guide provides an in-depth overview of the toxicological profile of **Methacrifos** in invertebrates, focusing on its mechanism of action, available toxicological data, and the experimental protocols used for its evaluation.

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mode of action for **Methacrifos**, characteristic of organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE).[2] AChE is a critical enzyme in the central nervous system of insects and other animals. Its function is to hydrolyze the neurotransmitter acetylcholine (ACh) into choline and acetic acid, a process essential for terminating nerve impulses at cholinergic synapses.

Methacrifos acts as an irreversible inhibitor of AChE. It phosphorylates a serine residue at the active site of the enzyme, forming a stable, covalent bond. This inactivation of AChE leads to an accumulation of acetylcholine in the synaptic cleft. The excess ACh results in the continuous

and uncontrolled firing of nerve impulses, leading to hyperexcitation of the nervous system. This state of constant stimulation ultimately causes paralysis, respiratory failure, and death in the target invertebrate.



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Caption: Mechanism of Acetylcholinesterase (AChE) inhibition by **Methacrifos**.

Ecotoxicological Data in Invertebrates

Despite its classification as being very toxic to aquatic life, specific quantitative toxicity data for **Methacrifos** on standard invertebrate test species (e.g., LC50, EC50) is not readily available in publicly accessible scientific literature and databases.

To provide context for the expected range of toxicity for an organophosphate insecticide, the following tables summarize acute toxicity data for Chlorpyrifos, a well-studied compound with the same mode of action.

Disclaimer: The data presented below is for Chlorpyrifos and should be considered as a proxy to illustrate the potential toxicity of organophosphates to invertebrates. These values are not specific to **Methacrifos**.

Table 1: Acute Toxicity of Chlorpyrifos to Aquatic Invertebrates

Species	Common Name	Endpoint	Value (µg/L)	Exposure Duration	Reference
Daphnia magna	Water Flea	48-h EC50	0.76	48 hours	[3]
Chironomus riparius	Midge	96-h LC50	0.47	96 hours	[4]
Gammarus pulex	Freshwater Shrimp	96-h LC50	Varies (approx. 1-5)	96 hours	[5]
Americamysid bahia	Mysid Shrimp	96-h LC50	0.086	96 hours	[4]

Table 2: Acute Contact Toxicity of Chlorpyrifos to Terrestrial Invertebrates

Species	Common Name	Endpoint	Value (µg/bee)	Exposure Duration	Reference
Apis mellifera	Honey Bee	48-h LD50	0.01	48 hours	[6]

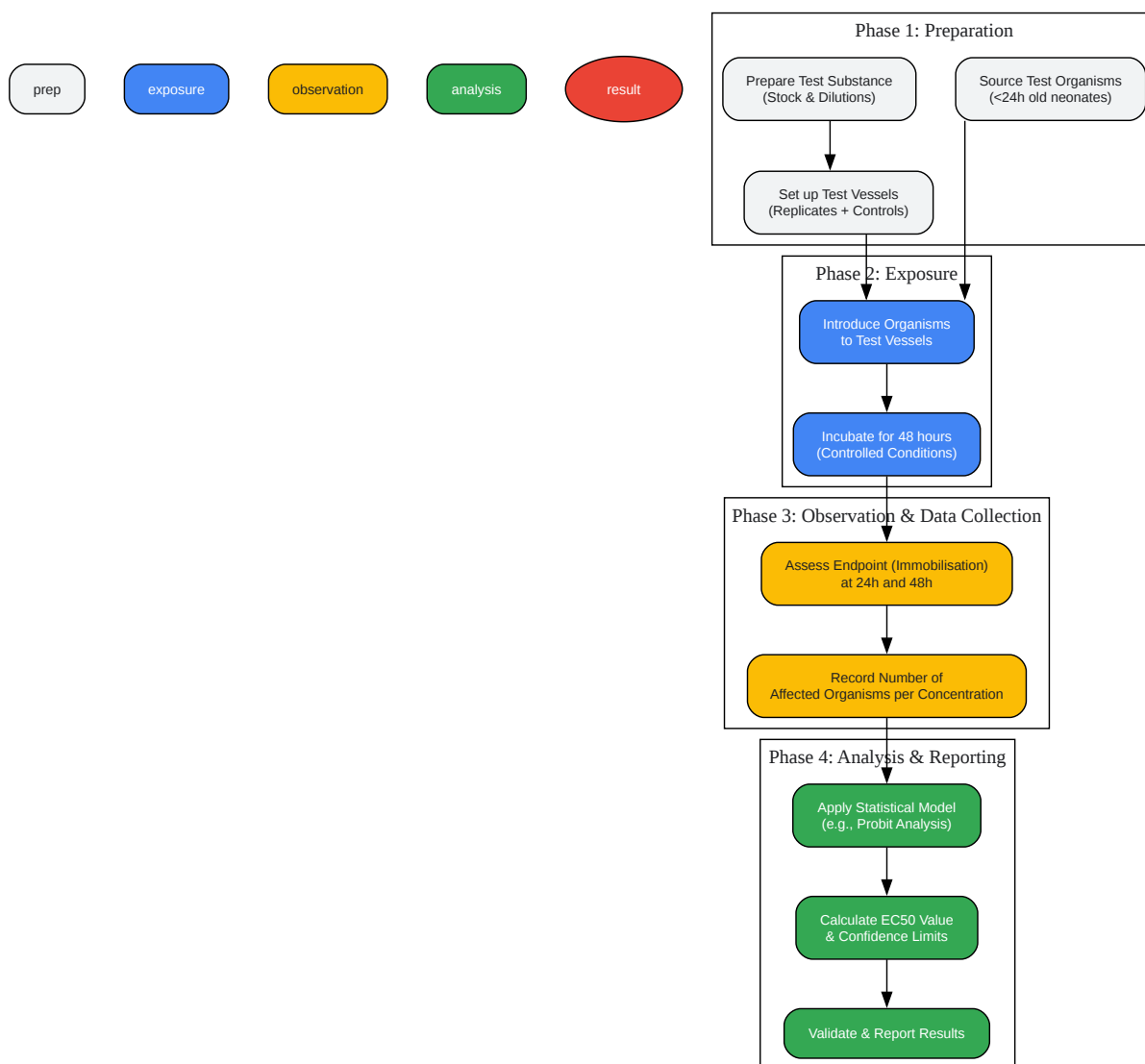
Experimental Protocols

Standardized protocols are crucial for assessing the toxicity of chemical substances to invertebrates. The methods are designed to determine lethal (LC50) or effective (EC50) concentrations under controlled laboratory conditions. A generalized protocol for an acute toxicity test with an aquatic invertebrate, such as *Daphnia magna*, is detailed below, based on OECD Test Guideline 202.

Generalized Protocol: Acute Immobilisation Test in *Daphnia magna* (OECD 202)

- Test Organism: *Daphnia magna* neonates (less than 24 hours old), sourced from a healthy, in-house culture.
- Test Substance Preparation: A stock solution of the test substance (e.g., **Methacrifos**) is prepared in a suitable solvent if the substance is not readily soluble in water. A series of test concentrations are prepared by diluting the stock solution with a standardized test medium (reconstituted hard water). A control (medium only) and, if applicable, a solvent control are included.
- Test Conditions:
 - Vessels: Glass beakers or vials of appropriate volume (e.g., 100 mL).
 - Test Volume: Typically 50-80 mL per vessel.
 - Number of Animals: At least 20 daphnids per concentration, divided into at least four replicate vessels (5 daphnids per vessel).
 - Temperature: 20 ± 2 °C.
 - Light: A 16-hour light / 8-hour dark photoperiod.
 - Feeding: Daphnids are not fed during the test.
- Procedure:

- Neonates are randomly allocated to the test vessels containing the different concentrations of the test substance.
- The test is run for 48 hours under static conditions (the test solutions are not renewed).
- Endpoint Assessment:
 - Observations are made at 24 and 48 hours.
 - The primary endpoint is immobilisation. A daphnid is considered immobilised if it is not able to swim within 15 seconds after gentle agitation of the test vessel, even if it can still move its antennae.
- Data Analysis:
 - The percentage of immobilised daphnids at each concentration is calculated at each observation time.
 - The 48-hour EC50 (the concentration that causes immobilisation in 50% of the test population) and its 95% confidence limits are determined using appropriate statistical methods, such as probit analysis or logistic regression.
- Validity Criteria: For the test to be valid, the mortality/immobilisation in the control group must not exceed 10%.



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Caption: Generalized workflow for an acute invertebrate toxicity test.

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